

# Safety hazards and handling precautions for Dimethylglyoxime

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## Compound of Interest

Compound Name: Dimethylglyoxime

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An In-depth Technical Guide to the Safety Hazards and Handling of **Dimethylglyoxime**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dimethylglyoxime** (DMG), a white crystalline powder with the chemical formula  $C_4H_8N_2O_2$ , is an organic compound belonging to the oxime family.<sup>[1]</sup> It is widely recognized in analytical chemistry as a highly selective chelating agent, particularly for the detection, quantification, and precipitation of metal ions like nickel, palladium, and cobalt.<sup>[1][2][3]</sup> While indispensable for these applications, its use necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety hazards, handling precautions, and emergency procedures associated with **dimethylglyoxime** to ensure its safe use in a laboratory setting.

## Hazard Identification and Classification

**Dimethylglyoxime** is classified as a hazardous substance. Its primary hazards are its flammability as a solid and its potential for oral toxicity.<sup>[4][5][6]</sup>

GHS Classification:

- Flammable solids: Category 2<sup>[4][5][7]</sup>
- Acute toxicity, oral: Category 3 (Toxic if swallowed) or Category 4 (Harmful if swallowed)<sup>[5][6]</sup>

The table below summarizes the key hazard and precautionary statements associated with **dimethylglyoxime** according to the Globally Harmonized System (GHS).

Code	Statement
Hazard Statements (H-Statements)	
H228	Flammable solid.[4][5][7]
H301 / H302	Toxic if swallowed / Harmful if swallowed.[5][6][8]
Precautionary Statements (P-Statements)	
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[4][5][7]
P240	Ground and bond container and receiving equipment.[7]
P241	Use explosion-proof electrical/ventilating/lighting equipment.[7]
P264	Wash hands and any exposed skin thoroughly after handling.[5][9]
P270	Do not eat, drink or smoke when using this product.[5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[7]
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[10]
P370 + P378	In case of fire: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish.[4][5]
P405	Store locked up.[9][10]
P501	Dispose of contents/container to an approved waste disposal plant.[5][9]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **dimethylglyoxime** is crucial for its safe handling and storage.

Property	Value
Appearance	White crystalline powder or colorless solid.[1][2][6]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> [1][2]
Molar Mass	116.12 g/mol [1][3][6]
Melting Point	240 to 241 °C (Decomposes)[1][2][3]
Density	1.37 g/cm <sup>3</sup> [1][3]
Vapor Pressure	0.00069 mmHg[6]
Solubility	Poorly soluble in water; Soluble in ethanol, methanol, acetone, ether, and pyridine.[1][2][6][8]
Autoignition Temperature	No data available.[9]

## Toxicological Information

The primary health risks associated with **dimethylglyoxime** are acute oral toxicity and irritation to the skin, eyes, and respiratory system.[10][11][12]

### Routes of Exposure & Health Effects:

- Ingestion: Harmful or toxic if swallowed.[5][12] Accidental ingestion may cause serious damage to health.[12]
- Inhalation: Inhalation of dust may cause respiratory tract irritation.[11][12]
- Skin Contact: May cause skin irritation.[11][12] Pre-existing dermatitis may be accentuated.[12]
- Eye Contact: May cause eye irritation, characterized by redness and tearing.[11][12]

Toxicity Data	Value	Species
LDLo (Oral)	250 mg/kg	Rat[12]

Note: Several safety data sheets indicate that comprehensive toxicological data is unavailable, so the substance should be handled with care as if its properties are not fully investigated.[4][13][14]

## Handling, Storage, and Incompatibility

### 5.1 Safe Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[9][15]
- Avoid the formation and inhalation of dust.[5][9][15]
- Keep the substance away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[4][7]
- Use non-sparking tools and explosion-proof electrical equipment.[4][7]
- Ground and bond all containers and receiving equipment to prevent static discharge.[4][7]
- Wear appropriate Personal Protective Equipment (PPE) as detailed in Section 6.0.[4]
- Practice good industrial hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[4][5][9]

### 5.2 Storage

- Store in a cool, dry, and well-ventilated area.[4][5][9]
- Keep containers tightly closed to prevent contamination and moisture absorption.[4][5][9]
- Protect from direct sunlight.[4]
- Store locked up in a designated area.[9][10]

- Store away from incompatible materials.

### 5.3 Incompatible Materials

- Strong oxidizing agents[14][16]
- Strong acids and bases[4][12]
- Reducing agents[12]

## Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure, the following engineering controls and PPE are mandatory.

Protection Type	Specification
Engineering Controls	Use only in a well-ventilated area with local exhaust ventilation or under a chemical fume hood.[9][17] Ventilation equipment should be explosion-proof.[11]
Eye/Face Protection	Wear chemical safety goggles or safety glasses with side-shields conforming to EN166 or NIOSH standards.[4][5][9]
Hand Protection	Wear protective gloves, such as nitrile rubber. Inspect gloves prior to use and use proper removal technique.[4][7][15]
Skin and Body Protection	Wear a lab coat or other protective clothing.[9][14] For significant risk, consider a flame-retardant antistatic protective suit.[15]
Respiratory Protection	If dust is generated and engineering controls are insufficient, use a NIOSH-approved particulate respirator.[4][14][15]

## Emergency Procedures

### 7.1 First Aid Measures

- Inhalation: Immediately move the affected person to fresh air.[4][5] If breathing is difficult or stops, provide artificial respiration.[5] Seek medical attention if symptoms persist.[4]
- Skin Contact: Remove all contaminated clothing immediately.[4] Wash the affected area thoroughly with soap and plenty of water.[4][5] Seek medical attention if irritation develops or persists.[4]
- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids open.[4][11] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[5] If the person is conscious, rinse their mouth with water and have them drink two glasses of water at most.[5][13] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention or call a poison center.[9]

### 7.2 Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>).[5][9][17]
- Specific Hazards: The substance is a flammable solid.[4][7] Fine dust dispersed in air may form an explosive mixture.[9][12] Hazardous combustion products include carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).[9][14]
- Protective Actions: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[9] Use water spray to cool unopened containers.[5]

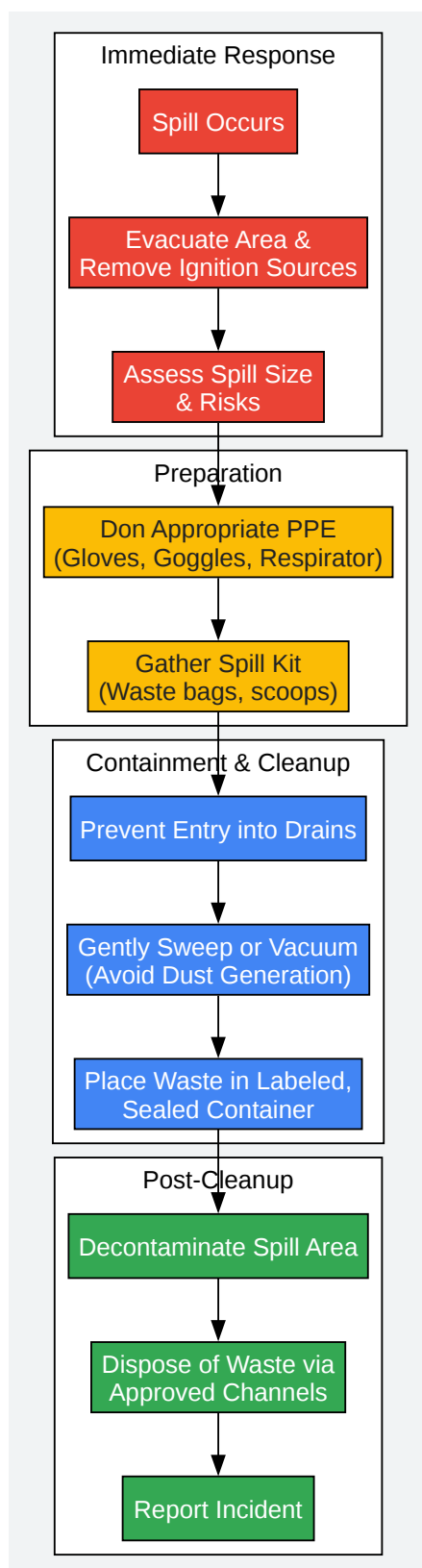
### 7.3 Accidental Release Measures (Spill Cleanup Protocol)

In the event of a spill, a systematic and cautious approach is required to prevent injury and environmental contamination.

Protocol:

- Evacuate and Secure: Immediately evacuate non-essential personnel from the spill area.<sup>[9]</sup><sup>[15]</sup> Remove all sources of ignition and ensure the area is well-ventilated.<sup>[4]</sup><sup>[5]</sup>
- Don PPE: Before approaching the spill, put on the appropriate personal protective equipment, including a respirator, chemical-resistant gloves, safety goggles, and protective clothing.<sup>[4]</sup><sup>[9]</sup>
- Contain Spill: Prevent the spilled material from entering drains, sewers, or waterways.<sup>[5]</sup><sup>[7]</sup><sup>[9]</sup>
- Clean Up:
  - For small spills, gently sweep or scoop the material into a suitable, labeled container for disposal.<sup>[5]</sup><sup>[9]</sup>
  - Avoid actions that generate dust clouds.<sup>[5]</sup><sup>[9]</sup> Using a wet-brushing method or an electrically protected vacuum cleaner is recommended.<sup>[5]</sup>
- Decontaminate: Clean the affected area thoroughly once the material has been collected.
- Dispose: Seal the container with the collected material and dispose of it as hazardous waste through a licensed disposal company, in accordance with all local and national regulations.<sup>[5]</sup><sup>[9]</sup>





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Caption: Workflow for handling a **Dimethylglyoxime** spill.

## Disposal Considerations

Unused **dimethylglyoxime** and contaminated waste must be treated as hazardous waste.[5] Disposal should be carried out by a licensed disposal company in strict accordance with local, state, and federal environmental regulations.[5][9] Do not mix with other waste.[5] Uncleaned containers should be handled as if they contain the product itself.[5]

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